

A Technical Guide to Histamine-15N3 for Research Applications

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Compound of Interest

Compound Name: *Histamine-15N3*

Cat. No.: *B15613838*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial sourcing of **Histamine-15N3**, its technical specifications, and its application in research, particularly as an internal standard for quantitative analysis. Detailed experimental protocols and relevant signaling pathways are also presented to support its use in laboratory settings.

Commercial Suppliers and Product Specifications

Histamine-15N3 is a stable isotope-labeled version of histamine, an essential biogenic amine involved in numerous physiological processes. Its primary application in research is as an internal standard for accurate quantification of endogenous histamine in biological samples using mass spectrometry-based methods.

Primary Supplier:

- MedchemExpress is a prominent commercial supplier of **Histamine-15N3** for research purposes.[\[1\]](#)[\[2\]](#)

Product Information:

Parameter	Specification	Source
Product Name	Histamine-15N3	MedchemExpress
Catalog Number	HY-B1204S4	MedchemExpress[1][2]
Synonyms	Ergamine-15N3	MedchemExpress[1]
Chemical Formula	C ₅ H ₉ ¹⁵ N ₃	Inferred from structure
Molecular Weight	114.13 (Note: This is an approximate value. The exact molecular weight should be confirmed from the supplier's certificate of analysis)	Inferred from structure
Purity	Typically ≥98% (Confirmation with the supplier's Certificate of Analysis is recommended)	General industry standard
Isotopic Enrichment	Typically ≥99% for all three Nitrogen atoms (Confirmation with the supplier's Certificate of Analysis is recommended)	General industry standard
Formulation	Solid	MedchemExpress[3]
Storage	Store at -20°C for long-term storage.	General laboratory practice

Experimental Protocol: Quantitative Analysis of Histamine in Human Plasma using LC-MS/MS with Histamine-15N3 as an Internal Standard

This protocol outlines a detailed methodology for the accurate quantification of histamine in human plasma samples using a stable isotope dilution liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.

1. Materials and Reagents:

- **Histamine-15N3** (Internal Standard) from a commercial supplier (e.g., MedchemExpress)
- Histamine (Native Standard)
- Human Plasma (collected in EDTA-containing tubes)
- Acetonitrile (ACN), LC-MS grade
- Formic Acid (FA), LC-MS grade
- Water, LC-MS grade
- Perchloric Acid (PCA), 0.4 M
- Microcentrifuge tubes
- Syringe filters (0.22 μ m)
- LC-MS/MS system (e.g., a triple quadrupole mass spectrometer)

2. Preparation of Standard Solutions:

- **Histamine-15N3** Stock Solution (1 mg/mL): Accurately weigh and dissolve **Histamine-15N3** in LC-MS grade water.
- Histamine Stock Solution (1 mg/mL): Accurately weigh and dissolve native histamine in LC-MS grade water.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the histamine stock solution with a suitable buffer (e.g., 0.1% formic acid in water) to cover the expected concentration range in plasma.
- Internal Standard Working Solution (e.g., 100 ng/mL): Dilute the **Histamine-15N3** stock solution with the same buffer.

3. Sample Preparation:

- Thaw frozen human plasma samples on ice.

- In a microcentrifuge tube, add 100 μ L of plasma.
- Add 10 μ L of the **Histamine-15N3** internal standard working solution to each plasma sample, calibration standard, and quality control sample.
- Vortex briefly to mix.
- To precipitate proteins, add 200 μ L of ice-cold acetonitrile.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Carefully collect the supernatant.
- For derivatization (optional, but can improve chromatographic performance), the supernatant can be subjected to a reaction with a suitable agent like o-phthalaldehyde (OPA).
- Filter the supernatant through a 0.22 μ m syringe filter into an autosampler vial.

4. LC-MS/MS Analysis:

- Liquid Chromatography (LC) Conditions:
 - Column: A suitable reversed-phase C18 column (e.g., 2.1 x 100 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: A suitable gradient to separate histamine from other plasma components. For example: 0-1 min, 5% B; 1-5 min, 5-95% B; 5-6 min, 95% B; 6-6.1 min, 95-5% B; 6.1-8 min, 5% B.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L.
- Mass Spectrometry (MS) Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:
 - Histamine: Precursor ion (m/z) 112.1 → Product ion (m/z) 95.1.
 - **Histamine-15N3**: Precursor ion (m/z) 115.1 → Product ion (m/z) 98.1.
- Optimize other MS parameters such as collision energy and declustering potential for maximum signal intensity.

5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of histamine to **Histamine-15N3** against the concentration of the calibration standards.
- Determine the concentration of histamine in the plasma samples by interpolating their peak area ratios from the calibration curve.

Histamine Signaling Pathways

Histamine exerts its diverse biological effects by binding to four distinct G protein-coupled receptors (GPCRs): H1, H2, H3, and H4. The activation of these receptors triggers various intracellular signaling cascades. Histamine has been shown to affect the p38 Mitogen-Activated Protein Kinase (MAPK) and Akt signaling pathways, primarily through the H1 receptor.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Histamine-induced p38 MAPK Signaling Pathway

The activation of the H1 receptor by histamine can lead to the phosphorylation and activation of p38 MAPK, a key regulator of inflammatory responses.[\[4\]](#)[\[5\]](#)



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Caption: Histamine activates p38 MAPK via the H1 receptor.

Histamine-induced Akt Signaling Pathway

Histamine binding to its receptors can also lead to the activation of the PI3K/Akt pathway, which is crucial for cell survival and proliferation.



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Caption: Histamine activates the Akt signaling pathway.

Conclusion

Histamine-15N3 is an invaluable tool for researchers in various fields, enabling precise and accurate quantification of histamine in complex biological matrices. Understanding its properties, available commercial sources, and appropriate experimental protocols is crucial for its effective implementation in research. The signaling pathways outlined provide a framework for investigating the downstream effects of histamine, offering insights into its role in health and disease. Researchers are encouraged to obtain the latest technical data sheets and certificates

of analysis from the supplier to ensure the highest quality and accuracy in their experimental work.

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